

Application Notes and Protocols: Preparation and Use of Calconcarboxylic Acid Indicator Solution

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Compound of Interest

Compound Name: Calconcarboxylic acid

Cat. No.: B1221776

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Introduction

Calconcarboxylic acid, also known as Patton and Reeder's indicator, is a highly selective metallochromic indicator used for the complexometric titration of calcium ions (Ca^{2+}) with ethylenediaminetetraacetic acid (EDTA).^{[1][2][3]} This indicator is particularly valuable for determining calcium levels in various samples, including water, biological fluids, and pharmaceutical preparations, especially in the presence of magnesium ions (Mg^{2+}).^{[2][3][4][5]} At a pH of 12-14, magnesium precipitates as magnesium hydroxide, preventing its interference with the calcium titration.^{[1][4][6]}

The principle of this titration lies in the formation of a more stable complex between EDTA and calcium ions compared to the complex formed between **calconcarboxylic acid** and calcium.^{[1][4]} Initially, in the presence of calcium ions at an alkaline pH, **calconcarboxylic acid** forms a wine-red complex.^{[1][4]} During the titration with EDTA, a stronger chelating agent, the EDTA progressively binds with the free calcium ions. At the endpoint, EDTA displaces the **calconcarboxylic acid** from the calcium-indicator complex, resulting in a sharp and clear color change from wine-red to a pure blue, indicating the complete complexation of calcium by EDTA.^{[1][4][6]}

Quantitative Data Summary

The following tables summarize the key quantitative parameters associated with the preparation and use of **Calconcarboxylic acid** indicator solution.

Table 1: Properties of **Calconcarboxylic Acid**

Property	Value	References
Synonyms	Patton and Reeder's Reagent, 3-hydroxy-4-[(2-hydroxy-4-sulfonaphthalen-1-yl)diazenyl]naphthalene-2-carboxylic acid	[1][2]
CAS Number	3737-95-9	[2]
Molecular Formula	C ₂₁ H ₁₄ N ₂ O ₇ S	[2]
Molecular Weight	438.41 g/mol	[3]
Melting Point	~300 °C (decomposes)	[1][7]
Solubility	Soluble in water, ethanol, methanol, and sodium hydroxide solutions.[1][5]	
Optimal pH Range	12 - 14	[1][4][6]
Color Change (Ca ²⁺ Titration)	Wine-Red to Blue	[1][4]

Table 2: Reagent and Solution Preparation

Reagent/Solution	Preparation Protocol	Notes
Calconcarboxylic Acid Indicator (Solid Mixture)	Grind 1 part of calconcarboxylic acid with 100 parts of an inert salt such as sodium chloride (NaCl) or potassium sulfate (K ₂ SO ₄).	The solid mixture is stable and convenient for use.[4]
Calconcarboxylic Acid Indicator Solution	Dissolve 50 mg of calconcarboxylic acid in 100 mL of 0.1 M sodium hydroxide (NaOH) solution.	The solution can be unstable in strongly alkaline conditions and is often best prepared fresh or added just before titration.[4][8]
Standard 0.01 M EDTA Solution	Dissolve 3.722 g of disodium EDTA dihydrate in deionized water and dilute to 1000 mL in a volumetric flask.	Standardize against a primary standard calcium solution.
2 M Sodium Hydroxide (NaOH) Solution	Dissolve 80 g of NaOH pellets in deionized water and carefully dilute to 1000 mL.	This solution is highly corrosive; handle with appropriate personal protective equipment.

Experimental Protocols

Preparation of Calconcarboxylic Acid Indicator (Solid Mixture)

- Weigh 1.0 g of **calconcarboxylic acid** powder and 100 g of dry, crystalline sodium chloride.
- Combine the two components in a clean, dry mortar.
- Grind the mixture with a pestle until a homogeneous, finely powdered mixture is obtained.
- Store the indicator mixture in a tightly sealed, labeled container in a cool, dry place.[9][10]

Protocol for Complexometric Titration of Calcium

Reagents and Materials:

- Calcium-containing sample
- Standard 0.01 M EDTA solution
- **Calconcarboxylic acid** indicator (solid mixture or solution)
- 2 M Sodium Hydroxide (NaOH) solution
- Deionized water
- Burette (50 mL)
- Pipette (e.g., 25 mL)
- Conical flasks (250 mL)
- Magnetic stirrer and stir bar

Procedure:

- Pipette a known volume (e.g., 25.00 mL) of the calcium-containing sample into a 250 mL conical flask.[\[4\]](#)
- Add approximately 75 mL of deionized water.[\[4\]](#)
- Add 2 mL of 2 M NaOH solution to the flask to adjust the pH to between 12 and 13.[\[4\]](#) Swirl the flask to mix. If magnesium is present, a precipitate of magnesium hydroxide ($\text{Mg}(\text{OH})_2$) may form.[\[1\]](#)[\[4\]](#)
- Allow the solution to stand for about 5 minutes to ensure complete precipitation of any interfering ions.[\[11\]](#)
- Add a small amount (approximately 100 mg) of the solid **calconcarboxylic acid** indicator mixture or a few drops of the indicator solution.[\[4\]](#)

- Swirl the flask to dissolve the indicator. The solution should turn a distinct wine-red color in the presence of calcium ions.^{[1][4]}
- Titrate the solution with the standard 0.01 M EDTA solution from the burette while continuously stirring with a magnetic stirrer.^[4]
- The endpoint is reached when the color of the solution changes sharply from wine-red to a pure blue.^{[1][4]}
- Record the volume of EDTA used.
- Repeat the titration at least two more times with fresh sample aliquots to ensure concordant results (titres agreeing within 0.1 mL).^{[4][11]}

Calculation of Calcium Concentration:

The concentration of calcium in the sample can be calculated using the following formula:

$$\text{Calcium (mg/L)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times \text{Molar Mass}_{\text{Ca}} \times 1000) / V_{\text{sample}}$$

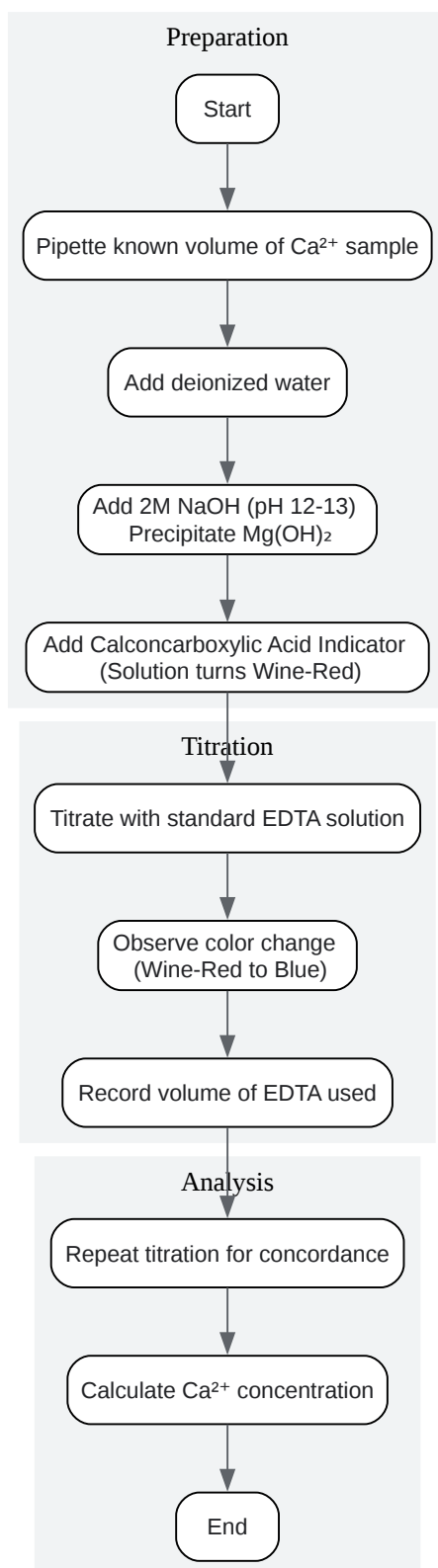
Where:

- V_{EDTA} = Volume of EDTA solution used in the titration (L)
- M_{EDTA} = Molarity of the standard EDTA solution (mol/L)
- $\text{Molar Mass}_{\text{Ca}}$ = Molar mass of calcium (40.08 g/mol)
- V_{sample} = Volume of the sample taken for titration (L)

Visualizations

Experimental Workflow for Calcium Titration

The following diagram illustrates the key steps in the determination of calcium concentration using a complexometric titration with **Calconcarboxylic acid** as an indicator.

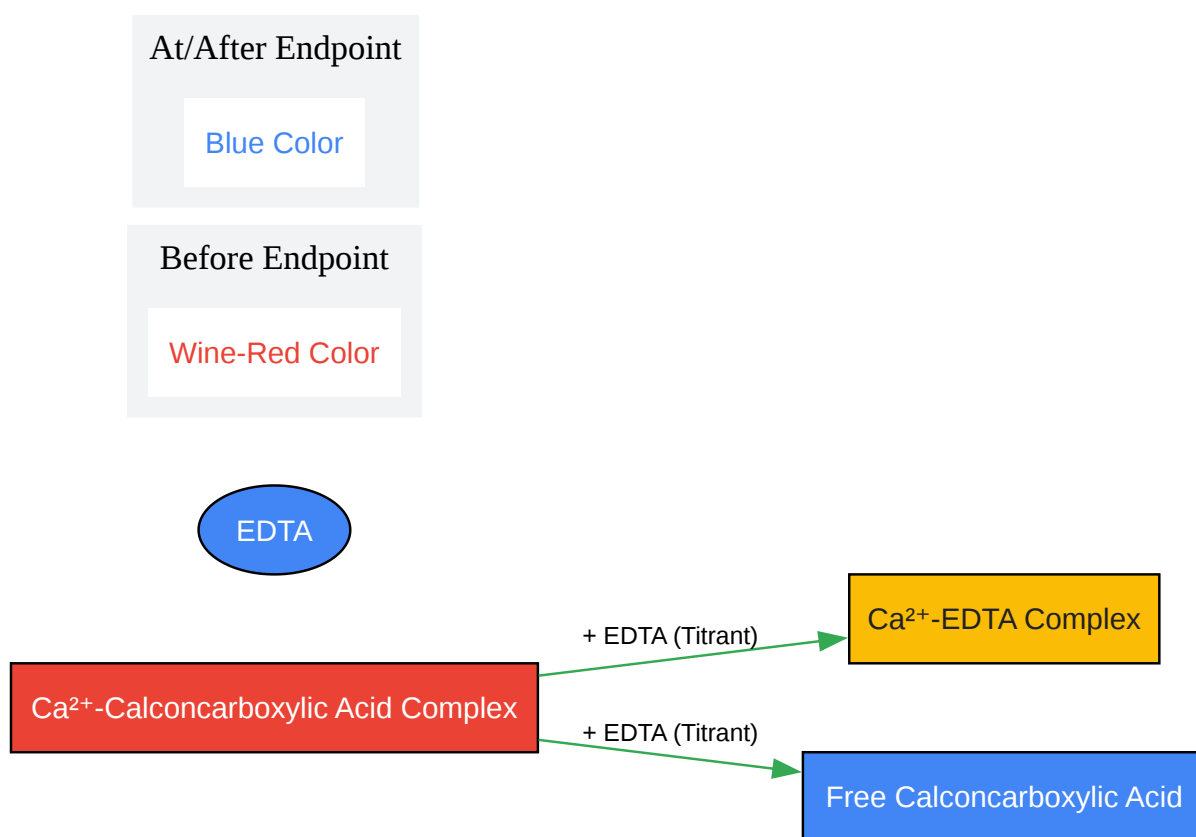


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Caption: Workflow for Calcium Determination using **Calconcarboxylic Acid**.

Signaling Pathway of Indicator Action

This diagram illustrates the chemical principle of the color change of **Calconcarboxylic acid** during the EDTA titration of calcium.



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Caption: Mechanism of **Calconcarboxylic Acid** Indicator Color Change.

Stability and Storage

The solid **calconcarboxylic acid** indicator, especially when mixed with an inert salt, is stable when stored in a tightly closed container in a cool, dry, and well-ventilated area, protected from light.[9][10][12] Solutions of **calconcarboxylic acid**, particularly in strongly alkaline conditions, may be less stable and it is often recommended to prepare them fresh or add the indicator just before starting the titration.[4][6]

Conclusion

Calconcarboxylic acid is a robust and highly selective indicator for the complexometric determination of calcium. Its sharp endpoint and ability to function in the presence of magnesium make it a superior choice for many applications in research, quality control, and clinical diagnostics. Adherence to the detailed protocols provided in these notes will facilitate accurate and reproducible results.

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